

A Technical Guide to "Cy2 (Iodine)": Deciphering the Terminology and Chemical Properties

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Compound of Interest

Compound Name: Cy2 (iodine)

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The term "**Cy2 (iodine)**" is ambiguous within standard chemical nomenclature. It could refer to several possibilities, including a specific fluorescent dye, a mixture of chemical compounds, or a distinct chemical entity. For researchers, scientists, and drug development professionals, precise identification is critical. This guide explores the most plausible interpretations of "**Cy2 (iodine)**," providing detailed information on their chemical formulas, molecular weights, and relevant properties.

The three most likely interpretations are:

- **Cy2 as a Fluorescent Dye:** "Cy" is a common prefix for cyanine dyes. Cy2 is a fluorescent dye, and "**Cy2 (iodine)**" may refer to its iodide salt form.
- **Cy2 as Cyanogen:** In some contexts, "Cy" can represent the cyanogen group (CN). "Cy2" would therefore be cyanogen, or dicyan, with the formula (CN)₂. The "(iodine)" could imply a mixture or a related compound.
- **A combination leading to Cyanogen Iodide:** This interpretation considers the components "Cy" (cyanogen) and "iodine" as forming the chemical compound cyanogen iodide (CNI).

Given these possibilities, this document will focus on providing data for Cy2 dye, cyanogen, molecular iodine, and cyanogen iodide.

Quantitative Data Summary

The fundamental properties of the potential compounds related to "**Cy2 (iodine)**" are summarized below for clear comparison.

Compound Name	Common Synonym(s)	Chemical Formula	Molecular Weight (g/mol)
Cy2 (dye)	Cyanine2	C ₂₅ H ₂₆ N ₂ O ₄	418.49[1][2]
Cy2 (iodide salt)	Cyanine2 (iodine)	C ₂₅ H ₂₇ IN ₂ O	546.40[3]
Cyanogen	Dicyan, Ethanedinitrile	C ₂ N ₂ or (CN) ₂	52.03[4][5][6]
Molecular Iodine	Diiodine	I ₂	253.81[7][8][9]
Cyanogen Iodide	Iodine cyanide	CNI or ICN	152.92[10][11][12]

In-Depth Compound Analysis

Cy2 Fluorescent Dye

Cy2 is a fluorescent dye belonging to the cyanine family, known for their use in biological labeling.[1] These dyes are valuable in fluorescence microscopy, flow cytometry, and other applications requiring the detection of proteins, peptides, or oligonucleotides.[2]

- **Formula and Molecular Weight:** The non-salt form of Cy2 has a molecular formula of C₂₅H₂₆N₂O₄ and a molecular weight of 418.49 g/mol .[1][2] The iodide salt version is C₂₅H₂₇IN₂O with a molecular weight of 546.40 g/mol .[3] A common reactive form, Cy2-SE (Succinimidyl Ester), has the formula C₂₉H₃₀IN₃O₆ and a formula weight of 643.5 g/mol .[13][14]
- **Optical Properties:** Cy2 exhibits an excitation maximum at approximately 490-492 nm and an emission maximum around 510-520 nm, placing it in the green part of the spectrum.[14][15]

Cyanogen and Molecular Iodine

This interpretation considers "**Cy2 (iodine)**" as a reference to two separate substances: cyanogen and iodine.

- Cyanogen ((CN)₂): A colorless, toxic gas with an almond-like odor.[\[6\]](#)[\[16\]](#) It is considered a pseudohalogen due to its chemical similarities to true halogens.
 - Formula and Molecular Weight: (CN)₂, 52.03 g/mol .[\[6\]](#)[\[17\]](#)
 - Physical Properties: It has a boiling point of -21.17°C and a melting point of -27.9°C.[\[16\]](#)
- Iodine (I₂): A nonmetallic element that exists as a violet-black crystalline solid with a metallic luster at standard conditions.[\[7\]](#)
 - Formula and Molecular Weight: I₂, 253.81 g/mol .[\[7\]](#)[\[9\]](#)[\[18\]](#)
 - Physical Properties: Iodine sublimates easily and has a melting point of 113.7 °C and a boiling point of 184.3 °C.

Cyanogen Iodide (CNI)

Cyanogen iodide is a highly toxic, white crystalline solid formed from the combination of the cyanide group and iodine.[\[19\]](#) It is used in chemical synthesis and was historically used as a preservative.

- Formula and Molecular Weight: CNI, 152.92 g/mol .[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Physical Properties: It has a melting point of 146-147°C and a density of 2.84 g/cm³.[\[19\]](#) It reacts slowly with water and decomposes on contact with acids or bases, producing toxic hydrogen cyanide gas.[\[19\]](#)

Experimental Protocols and Workflows

Protocol: Labeling Proteins with Cy2-SE (Succinimidyl Ester)

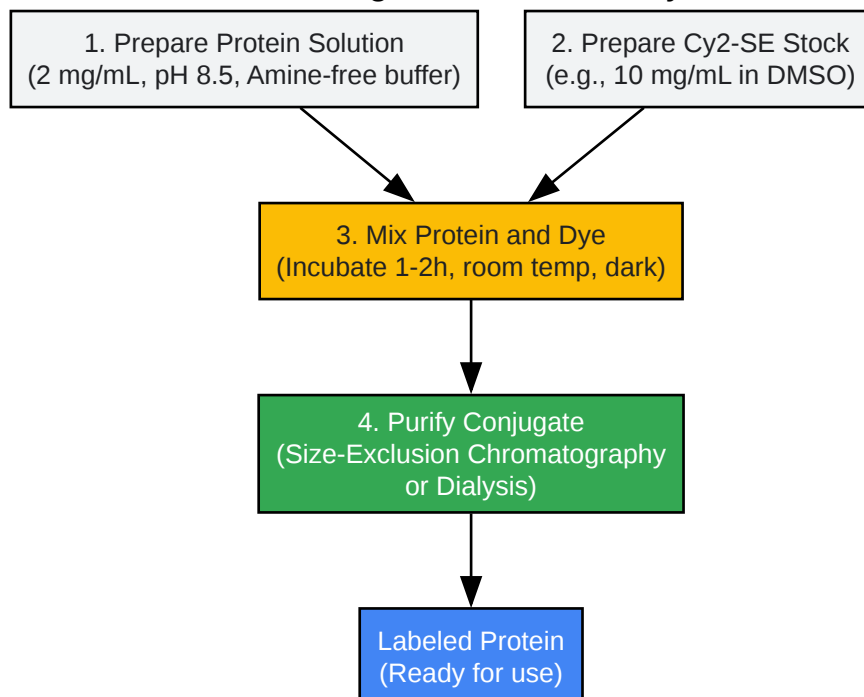
This protocol outlines a general procedure for conjugating an amine-reactive Cy2 dye to a protein, such as an antibody.

- Protein Preparation:
 - Prepare the protein (e.g., antibody) solution at a concentration of 2 mg/mL.[\[3\]](#)

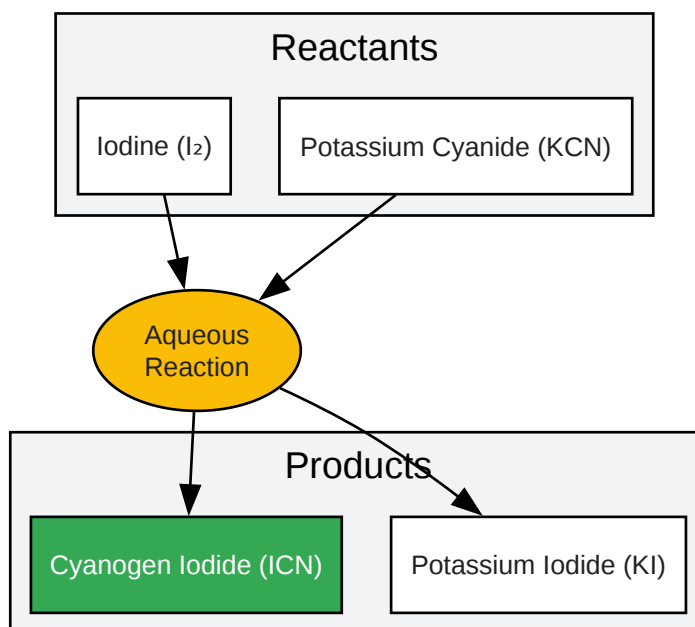
- The protein must be in an amine-free buffer (e.g., PBS). Buffers containing Tris or glycine are incompatible as they will compete for reaction with the dye.[\[3\]](#)
- Adjust the pH of the protein solution to 8.5 ± 0.5 . If necessary, use 1 M sodium bicarbonate.[\[3\]](#)
- Dye Preparation:
 - Prepare a stock solution of Cy2-SE dye in an anhydrous organic solvent like DMSO or DMF (e.g., 10 mg/mL).
- Conjugation Reaction:
 - Add a calculated amount of the dye stock solution to the protein solution. A 10-fold molar excess of dye to protein is a common starting point.
 - Incubate the reaction mixture for 1-2 hours at room temperature, protected from light.
- Purification:
 - Remove the unreacted, free dye from the protein-dye conjugate. This is typically achieved using size-exclusion chromatography (e.g., a Sephadex G-25 column) or dialysis.

The logical workflow for this experimental process is visualized below.

Protein Labeling Workflow with Cy2-SE



Synthesis of Cyanogen Iodide

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